

Triethanolamine (CAS 102-71-6): A Technical Guide to its Research Applications

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For Researchers, Scientists, and Drug Development Professionals

Triethanolamine (TEA), a tertiary amine and triol with the CAS number 102-71-6, is a versatile and widely utilized compound in a multitude of research and development settings. Its unique physicochemical properties, including its basicity, hygroscopicity, and ability to act as a surfactant and emulsifier, make it an indispensable tool in pharmaceutical formulation, drug delivery, and various laboratory protocols. This technical guide provides an in-depth overview of the core research applications of **Triethanolamine**, complete with quantitative data, detailed experimental methodologies, and visualizations of key processes.

Physicochemical and Technical Data

A comprehensive understanding of **Triethanolamine**'s properties is crucial for its effective application in research. The following tables summarize key quantitative data.

Table 1: Physicochemical Properties of **Triethanolamine**



Property	Value	Reference(s)
CAS Number	102-71-6	[1][2][3][4]
Molecular Formula	N(CH ₂ CH ₂ OH) ₃	[5]
Molecular Weight	149.19 g/mol	[5][6][7]
Appearance	Colorless to pale yellow, viscous liquid	[1][5][8]
Odor	Mildly ammoniacal	[1][5]
pKa (25 °C)	7.76 - 7.8	[6][7]
pH (15 g/L in H ₂ O, 20 °C)	10.5	[6]
Useful pH Buffering Range	7.3 - 8.3	[6]
Melting Point	21.6 °C (70.9 °F)	[5]
Boiling Point	335.4 °C (635.7 °F) with decomposition	[5]
Density (25 °C)	1.124 g/mL	[5][7]
Solubility	Miscible with water, ethanol, and acetone	[5]

Table 2: Performance Comparison of Analytical Methods for **Triethanolamine** Detection



Performance Metric	LC-MS/MS Method (New)	HPLC-ELSD Method (Established)	GC-FID Method (Established)	Reference(s)
Limit of Detection (LOD)	0.49 ppb (ng/g)	2 mg/L (ppm)	10 μg per sample	[9]
Limit of Quantitation (LOQ)	1.96 ppb (ng/g)	Not Reported	42.0 μg (420 μg/m³)	[9][10]
Linearity (Correlation Coefficient)	> 0.99	0.9995	Not Reported	[9]
Accuracy (% Recovery)	92.92% - 101.15%	98.97% - 100.07%	95.7% (extraction efficiency)	[9][10]
Precision (%RSD)	< 9.38%	0.8% - 1.81%	Not Reported	[9]

Core Research Applications and Experimental Protocols

Triethanolamine's utility in research is broad, with key applications in pharmaceutical sciences and nanotechnology.

Pharmaceutical Formulations: pH Adjustment and Emulsification

Triethanolamine is extensively used as an excipient in pharmaceutical formulations, particularly in topical preparations like creams, lotions, and ointments.[3][4] Its primary functions are to act as a pH adjuster and an emulsifying agent.[2][3] By neutralizing fatty acids, it forms **triethanolamine** soaps that are effective emulsifiers, creating stable oil-in-water emulsions.[2] This ensures the uniform distribution of active pharmaceutical ingredients (APIs) and can enhance their penetration into the skin.[1][2] Concentrations for emulsification are

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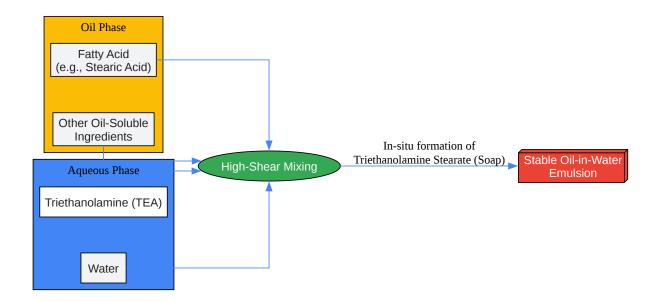


typically in the range of 2-4% v/v of **triethanolamine**, with a fatty acid concentration that is 2 to 5 times higher.[11]

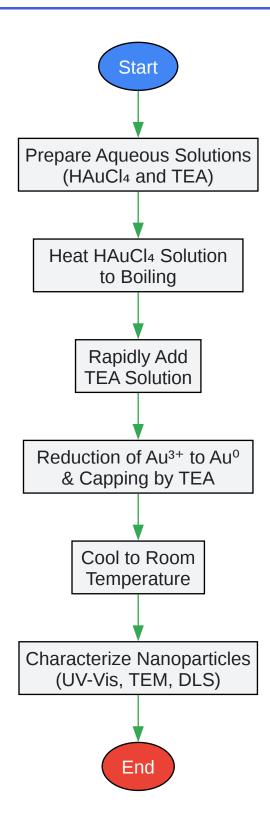
This protocol describes the in-situ formation of an emulsifier to create a stable oil-in-water (o/w) emulsion.

- Oil Phase Preparation: In a suitable vessel, heat the oil-soluble components of the formulation (e.g., stearic acid, cetyl alcohol, mineral oil) to 70-75°C until all components are melted and the phase is uniform.
- Aqueous Phase Preparation: In a separate vessel, heat the water-soluble components, including Triethanolamine (2-4% v/v), to 70-75°C.
- Emulsification: Slowly add the oil phase to the aqueous phase with continuous, high-shear mixing. The **Triethanolamine** will react with the stearic acid to form **triethanolamine** stearate, the emulsifying agent.
- Homogenization: Continue mixing until a homogenous, stable emulsion is formed.
- Cooling: Allow the emulsion to cool to room temperature with gentle stirring.

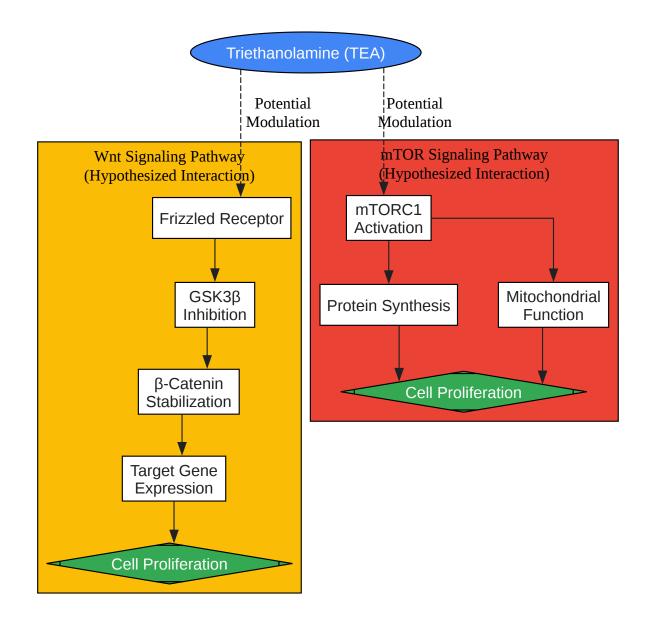




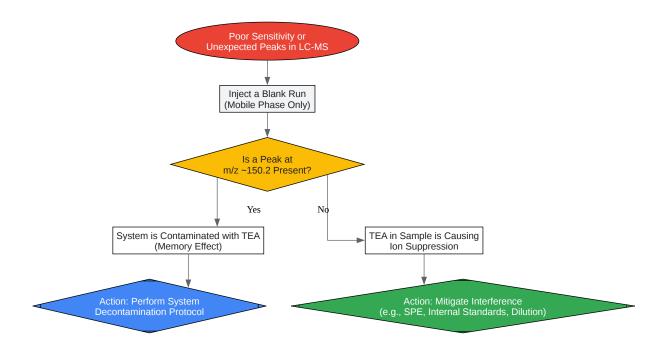












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